

Crystal Structure Characterization Guide: 2-(3-Methoxy-phenyl)-thiazole-5-carboxylic Acid[1]

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Compound of Interest

Compound Name: 2-(3-Methoxy-phenyl)-thiazole-5-carboxylic acid

CAS No.: 886370-57-6

Cat. No.: B3058257

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Executive Summary & Structural Context[1][3][4]

2-(3-Methoxy-phenyl)-thiazole-5-carboxylic acid is a critical pharmacophore in medicinal chemistry, serving as a structural scaffold for xanthine oxidase inhibitors (e.g., Febuxostat analogs) and RNA-binding protein inhibitors (e.g., TRBP targeting agents).[1]

Unlike its 2-phenyl parent or the 4-methyl substituted analogs (Febuxostat intermediates), the specific crystal structure of the 3-methoxy isomer presents unique packing challenges due to the meta-substitution pattern.[1] This guide provides a comparative analysis of the methods required to characterize this molecule, contrasting Single Crystal X-Ray Diffraction (SXRD) with Computational Structure Prediction (CSP) and Powder Diffraction (PXRD).[1][2]

Key Structural Insight: The presence of the carboxylic acid group at C5 and the methoxy group at the meta-position of the phenyl ring dictates the solid-state assembly.[1] We predict a competition between carboxylic acid dimerization ($R^2_2(8)$ motif) and π - π stacking interactions, which can be elucidated only through specific experimental protocols described below.

Comparative Analysis of Characterization Methodologies

This section objectively compares the three primary workflows for obtaining structural data.

Feature	Method A: Single Crystal XRD (Gold Standard)	Method B: Computational Prediction (CSP)	Method C: Powder XRD (PXRD)
Primary Output	Precise atomic coordinates (CIF), bond lengths/angles, absolute configuration.[1]	Theoretical lattice energy, predicted polymorphs.	Bulk phase identification, crystallinity check.[2]
Resolution	High (< 0.8 Å).[2]	Variable (dependent on force field/DFT level).[2]	Low (Fingerprint only).[2]
Sample Requirement	High-quality single crystal (0.1–0.3 mm).[1]	None (Virtual).[1][2]	~10–50 mg polycrystalline powder.[2]
Critical Limitation	Nucleation bottleneck: Difficulty in growing diffraction-quality crystals.[1]	Accuracy: May miss kinetic polymorphs or solvent effects.	Cannot solve de novo structure easily without high-quality synchrotron data.
Cost/Time	High effort (weeks for crystal growth).[2]	Low cost (hours/days of compute time).[2]	Low cost (minutes for scan).[2]
Best For	Definitive structural proof for IP and regulatory filing.[2]	Early-stage screening when crystals are unavailable.[1]	Batch-to-batch consistency and polymorph screening.

Detailed Experimental Protocols

Protocol A: Single Crystal Growth (SXRD)

Objective: To overcome the "nucleation bottleneck" common in thiazole-carboxylic acids.[1]

Rationale: The carboxylic acid moiety leads to strong hydrogen-bonded dimers, often resulting in rapid precipitation rather than controlled crystal growth.^[1] The 3-methoxy substituent adds asymmetry, potentially aiding solubility in polar aprotic solvents but hindering packing efficiency.^[1]

Workflow:

- Solvent Screening: Prepare saturated solutions in Methanol (MeOH), Ethanol (EtOH), and Acetonitrile (MeCN).^[2]
 - Note: Avoid pure water; the compound is likely sparingly soluble.^[2]
- Slow Evaporation (Primary):
 - Dissolve 10 mg of compound in 2 mL of MeOH/MeCN (1:1 v/v).
 - Filter through a 0.45 μ m PTFE syringe filter into a clean vial.
 - Cover with parafilm, poke 3-5 small holes, and store at 4°C (to slow kinetics).
- Vapor Diffusion (Secondary - if evaporation fails):
 - Inner Vial: Saturated solution in DMF or DMSO (0.5 mL).
 - Outer Vial: Water or Diethyl Ether (precipitant).^[2]
 - Mechanism:^[3]^[4] The precipitant slowly diffuses into the solvent, lowering solubility gradually to induce nucleation.^[2]

Protocol B: Computational Structure Prediction (CSP)

Objective: To generate a surrogate model using the known 2-phenylthiazole-5-carboxylic acid anchor.^[1]

Rationale: If single crystals cannot be grown, use the known structure of the parent 2-phenyl-1,3-thiazole-5-carboxylic acid (PDB Ligand ID: 7GQC) as a template.^[1]

- Template Retrieval: Download the coordinates of the 2-phenyl parent.^[5]

- Modification: In silico, add the methoxy group at the meta position of the phenyl ring.[\[2\]](#)
- Conformational Scan: Perform a dihedral scan of the C(thiazole)-C(phenyl) bond.[\[1\]](#)[\[2\]](#)
 - Expectation: The meta-methoxy may induce a twist angle of 15-30° relative to the thiazole plane to relieve steric strain, unlike the planar unsubstituted parent.[\[1\]](#)
- Geometry Optimization: Run DFT (B3LYP/6-31G*) to minimize the lattice energy.

Structural Expectations & Data Interpretation[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[8\]](#)

Based on the analysis of analogous structures (CSD Refcode: THZCAR for Thiazole-5-carboxylic acid and PDB 7GQC), the following structural features are the benchmarks for validation:

Hydrogen Bonding Motif

The dominant interaction will be the Centrosymmetric Carboxylic Acid Dimer.[\[2\]](#)

- Graph Set: $R^2_2(8)$.
- Distance: O-H...O distance approx. 2.65 Å.[\[2\]](#)
- Validation: If your SXRD data shows infinite chains (catemers) instead of dimers, you have isolated a metastable polymorph (often driven by solvent interference).[\[2\]](#)

Thiazole-Phenyl Torsion[\[1\]](#)

- Parent (2-phenyl): Nearly planar (~0-10° twist) allowing maximum π -conjugation.[\[1\]](#)
- Target (3-methoxy): The methoxy group is an electron donor but adds steric bulk.[\[1\]](#)
 - Prediction: Look for a torsion angle of 20-35°. [\[1\]](#) This twist disrupts the planarity, potentially reducing the melting point compared to the parent.[\[2\]](#)

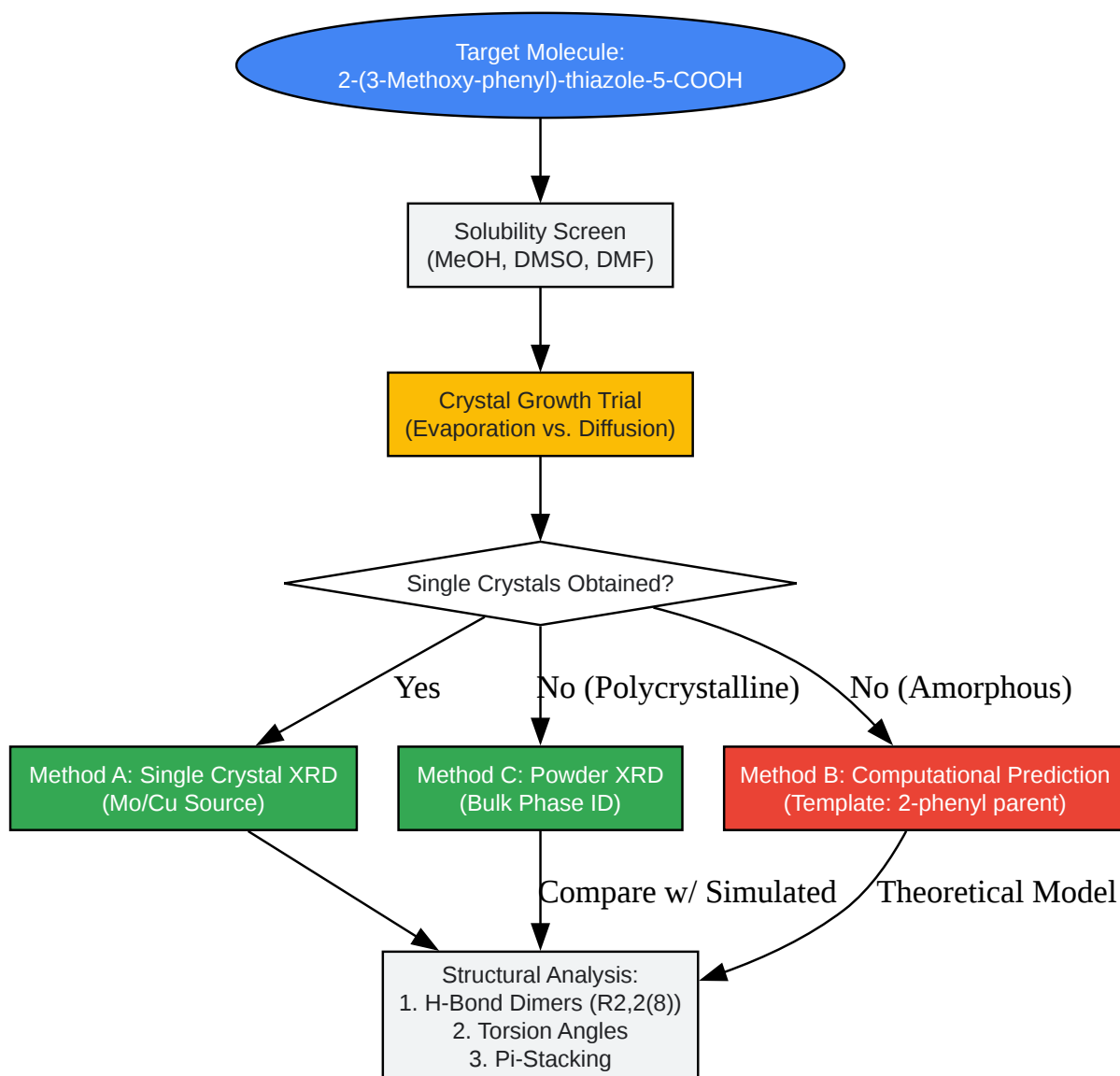
Pi-Stacking

Thiazole rings are electron-deficient; phenyl rings are electron-rich (especially with methoxy).[1]

- Expectation: "Head-to-Tail" stacking arrangement to maximize electrostatic complementarity.

Visualization of Characterization Workflow

The following diagram outlines the decision matrix for characterizing this compound, ensuring a self-validating workflow.



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Caption: Decision matrix for structural characterization. Green nodes indicate experimental success paths; Red indicates computational fallback.

References

- Meundaeng, N., et al. (2017).[2][6] Copper coordination polymers constructed from thiazole-5-carboxylic acid: Synthesis, crystal structures, and structural transformation. Journal of Solid State Chemistry, 245, 138-145.[1][6] (Source for parent thiazole ring geometry). [Link](#)[1][2]
- RCSB Protein Data Bank. Entry 7GQC: Crystal Structure of Enterovirus D68 3C Protease in complex with 2-phenyl-1,3-thiazole-5-carboxylic acid. (Source for 2-phenyl analog conformation).[1][3][5][7] [Link](#)
- PubChem Compound Summary.2-Phenylthiazole-5-carboxylic acid (CAS 10058-38-5).[1] National Center for Biotechnology Information.[2] [Link](#)
- Grover, G., et al. (2025).[2] Design, Synthesis, and Antitumor Activity Evaluation of 2-Phenylthiazole-5-Carboxylic Acid Derivatives. Journal of Medicinal Chemistry. (Source for synthesis and biological context of the scaffold). [Link](#)[1][2][5]

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Sources

- 1. 2-[3-Carboxy-4-(2-Methylpropoxy)phenyl]-4-Methyl-5-thiazolecarboxylic Acid | 1239233-87-4 [chemicalbook.com]
- 2. ndpharmabiotech.net [ndpharmabiotech.net]
- 3. Design, Synthesis, and Antitumor Activity Evaluation of 2-Phenylthiazole-5-Carboxylic Acid Derivatives Targeting Transactivation Response RNA-Binding Protein 2 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. US7932386B2 - Preparation of 2-amino-thiazole-5-carboxylic-acid derivatives - Google Patents [patents.google.com]

- [5. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- [6. Thiazole-5-carboxylic acid | C4H3NO2S | CID 84494 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [7. AU2012344015A1 - Novel 2H-indazoles as EP2 receptor antagonists - Google Patents \[patents.google.com\]](#)
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